

Technical Guide: 1-Ethyl-3-nitrobenzene (CAS 7369-50-8)

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Compound of Interest

Compound Name: 1-Ethyl-3-nitrobenzene

Cat. No.: B1616244

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, structure, and synthesis of **1-ethyl-3-nitrobenzene** (CAS 7369-50-8). All quantitative data are presented in structured tables for ease of reference. Detailed experimental protocols for its synthesis and analysis are also included. This document is intended to serve as a valuable resource for professionals in chemical research and drug development who may use this compound as a synthetic intermediate.

Chemical Identity and Structure

1-ethyl-3-nitrobenzene is an aromatic nitro compound with the CAS Registry Number 7369-50-8.^[1] Its chemical structure consists of an ethyl group and a nitro group attached to a benzene ring at positions 1 and 3, respectively.

Table 1: Compound Identification

Identifier	Value
CAS Number	7369-50-8[1][2][3]
IUPAC Name	1-ethyl-3-nitrobenzene[1]
Synonyms	3-Ethyl-1-nitrobenzene, m-Nitroethylbenzene, Benzene, 1-ethyl-3-nitro-[2][3][4]
Molecular Formula	C ₈ H ₉ NO ₂ [1][2][3]
Molecular Weight	151.16 g/mol [1][3][4]
InChI	InChI=1S/C8H9NO2/c1-2-7-4-3-5-8(6-7)9(10)11/h3-6H,2H2,1H3[1]
InChIKey	RXAKLPGKSXJZEF-UHFFFAOYSA-N[1]
SMILES	O=--INVALID-LINK--[O-][3]
EINECS	230-923-6[2]

Physicochemical Properties

The physical and chemical properties of **1-ethyl-3-nitrobenzene** are well-documented and crucial for its handling, storage, and application in chemical synthesis.

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Light yellow to yellow liquid[4]
Melting Point	-37.9 °C[2][5]
Boiling Point	242.55 °C[2][5]
Density	1.1345 g/cm ³ [2][5]
Flash Point	105.3 °C[2]
Refractive Index	1.5359 (estimate)[2][5]
Vapor Pressure	0.0507 mmHg at 25°C[2]
Purity	≥98%[3]
Storage	Store at room temperature in a dry, sealed container.[3]

Table 3: Computational Data

Property	Value
Topological Polar Surface Area (TPSA)	43.14 Å ² [3]
logP (Octanol/Water Partition Coefficient)	2.1572[3]
Hydrogen Bond Acceptors	2[3]
Hydrogen Bond Donors	0[3]
Rotatable Bonds	2[3]

Synthesis and Experimental Protocols

1-ethyl-3-nitrobenzene is a key intermediate in organic synthesis.[6] One common application is in the synthesis of m-nitroacetylbenzene.[4] A general method for its preparation involves the hydrogenation of 3-nitrostyrene.[4]

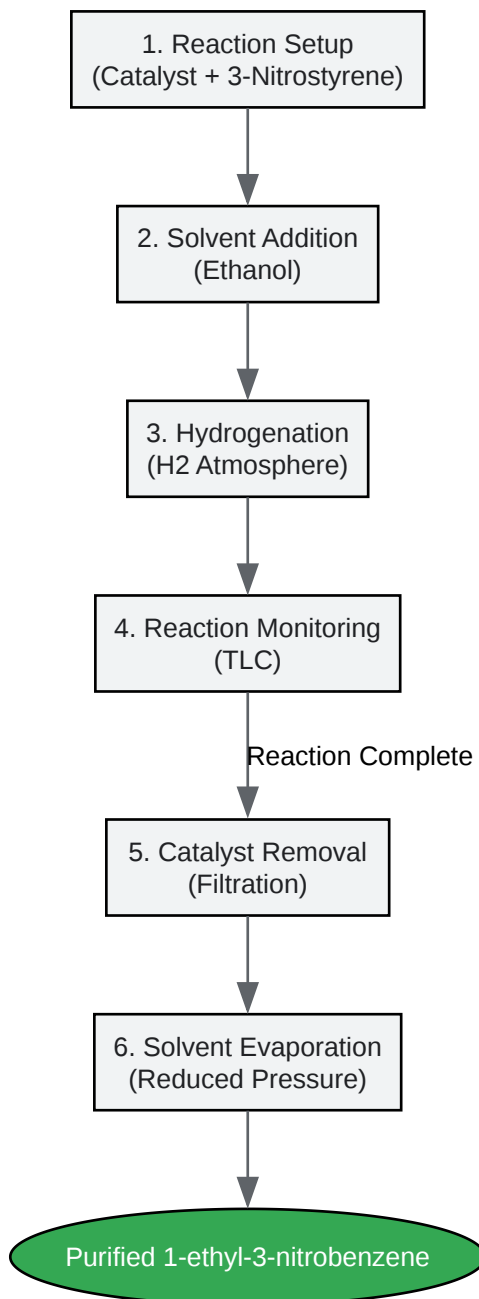
Synthesis via Hydrogenation of 3-Nitrostyrene

A general experimental procedure for the synthesis of **1-ethyl-3-nitrobenzene** is outlined below. This protocol is based on the catalytic hydrogenation of 3-nitrostyrene.[\[4\]](#)[\[7\]](#)

Experimental Protocol:

- **Reaction Setup:** To a reaction vessel, add 0.015 g of a suitable catalyst (e.g., a palladium-based catalyst) and 2 mmol of 3-nitrostyrene.[\[4\]](#)
- **Solvent Addition:** Add 10 mL of ethanol to the reaction vessel.[\[4\]](#)[\[7\]](#)
- **Hydrogenation:** Place the reaction mixture under a hydrogen atmosphere and stir at standard reaction conditions.[\[4\]](#)[\[7\]](#)
- **Reaction Monitoring:** Monitor the progress of the reaction in real-time using thin-layer chromatography (TLC).[\[4\]](#)[\[7\]](#)
- **Work-up:** Once the starting material is completely consumed, remove the catalyst by filtration.[\[4\]](#)[\[7\]](#)
- **Purification:** Evaporate the solvent under reduced pressure to obtain the purified **1-ethyl-3-nitrobenzene**.[\[4\]](#)

Experimental Workflow: Synthesis of 1-ethyl-3-nitrobenzene

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Synthesis Workflow

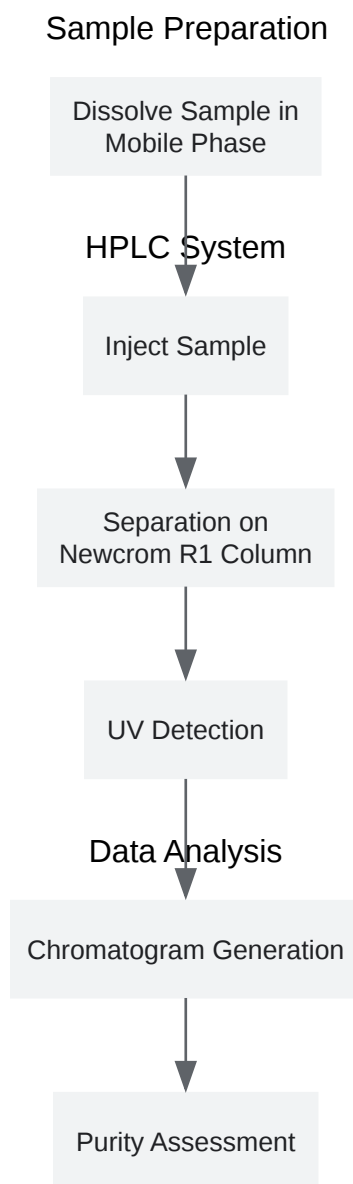
Analysis by High-Performance Liquid Chromatography (HPLC)

1-ethyl-3-nitrobenzene can be analyzed using reverse-phase HPLC.[8]

Experimental Protocol:

- Column: Newcrom R1 HPLC column.[8]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.[8]
- Detection: UV detection at an appropriate wavelength.
- Application: This method is suitable for purity analysis and can be scaled for preparative separation to isolate impurities. It is also applicable for pharmacokinetic studies.[8]

Analytical Workflow: HPLC Analysis

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HPLC Analysis Workflow

Safety Information

It is important to handle **1-ethyl-3-nitrobenzene** with appropriate safety precautions.

Table 4: Hazard and Precautionary Statements

Category	Information
Pictogram	GHS07[4]
Signal Word	Warning[4]
Hazard Statements	H315: Causes skin irritation.[4]H319: Causes serious eye irritation.[4]H335: May cause respiratory irritation.[4]H402: Harmful to aquatic life.[4]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]P273: Avoid release to the environment.[4]P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]P302+P352: IF ON SKIN: Wash with plenty of water.[4]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Applications in Research and Development

1-ethyl-3-nitrobenzene primarily serves as an intermediate in organic synthesis.[6] Its functional groups, the nitro and ethyl groups on the aromatic ring, allow for a variety of chemical transformations, making it a versatile building block for the synthesis of more complex molecules, including pharmaceuticals, dyes, and pesticides.[6] For instance, the nitro group can be readily reduced to an amine, which is a common functional group in many biologically active compounds.

Conclusion

This technical guide has provided a detailed overview of the properties, structure, synthesis, and safety of **1-ethyl-3-nitrobenzene** (CAS 7369-50-8). The tabulated data and experimental protocols offer a practical resource for researchers and professionals in the fields of chemistry and drug development. The provided workflows for synthesis and analysis serve as a foundation for the practical application of this compound in a laboratory setting.

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References

- 1. 1-Ethyl-3-nitrobenzene [webbook.nist.gov]
- 2. lookchem.com [lookchem.com]
- 3. chemscene.com [chemscene.com]
- 4. 1-ethyl-3-nitrobenzene | 7369-50-8 [chemicalbook.com]
- 5. 7369-50-8 | CAS DataBase [m.chemicalbook.com]
- 6. chembk.com [chembk.com]
- 7. echemi.com [echemi.com]
- 8. 1-Ethyl-3-nitrobenzene | SIELC Technologies [sielc.com]
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